

Spectroscopic data of trans-Styrylacetic acid (NMR, IR, Mass Spec)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *trans-Styrylacetic acid*

CAS No.: 2243-53-0

Cat. No.: B1211090

[Get Quote](#)

A Comprehensive Spectroscopic Guide to trans-Styrylacetic Acid

An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

trans-Styrylacetic acid, also known as (3E)-4-phenylbut-3-enoic acid, is a valuable organic compound utilized as an intermediate in the synthesis of a variety of pharmaceuticals and agrochemicals.[1][2] Its unique structure, featuring a phenyl group conjugated with a carboxylic acid moiety through a trans-alkene, imparts specific chemical reactivity and biological activity. This guide provides a detailed analysis of the spectroscopic data of **trans-styrylacetic acid**, offering insights into its structural confirmation through Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Understanding these spectroscopic signatures is crucial for its identification, purity assessment, and elucidation of its role in various chemical and biological processes.

Molecular Structure and Key Spectroscopic Features

The chemical structure of **trans-styrylacetic acid** ($C_{10}H_{10}O_2$) consists of a benzene ring attached to a four-carbon chain containing a carboxylic acid and a trans-double bond.^{[1][3]} This arrangement gives rise to a distinct set of signals in different spectroscopic analyses, which are fundamental for its characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **trans-styrylacetic acid**, both 1H and ^{13}C NMR provide unambiguous evidence for its structure.

1H NMR Spectroscopy: Unraveling the Proton Environment

The 1H NMR spectrum of **trans-styrylacetic acid** is characterized by distinct signals corresponding to the aromatic, vinylic, and aliphatic protons. The trans-configuration of the double bond is confirmed by the large coupling constant between the vinylic protons.

Typical Experimental Protocol: A small sample of **trans-styrylacetic acid** is dissolved in a deuterated solvent, such as chloroform-d ($CDCl_3$), containing a small amount of tetramethylsilane (TMS) as an internal standard. The spectrum is then acquired on a high-resolution NMR spectrometer.

Data Interpretation and Key Insights:

Proton Assignment	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration
Phenyl (C ₆ H ₅)	7.20-7.39	Multiplet	-	5H
Vinylic (C ₆ H ₅ -CH=)	6.48	Doublet of Doublets	15.9, 1.0	1H
Vinylic (=CH-CH ₂)	6.29	Doublet of Triplets	15.9, 6.4	1H
Methylene (-CH ₂ -COOH)	3.28	Doublet	6.4	2H
Carboxylic Acid (-COOH)	~10-12	Broad Singlet	-	1H

Table 1: ¹H NMR Spectroscopic Data for **trans-Styrylacetic acid**.

Expert Analysis:

- The multiplet in the aromatic region (7.20-7.39 ppm) is characteristic of the monosubstituted benzene ring.
- The key to confirming the trans stereochemistry lies in the coupling constant between the two vinylic protons. A J-value of approximately 15.9 Hz is indicative of a trans-orientation, as cis-protons would exhibit a smaller coupling constant (typically 10-12 Hz).
- The methylene protons appear as a doublet due to coupling with the adjacent vinylic proton.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

The ¹³C NMR spectrum provides information about the different carbon environments within the molecule.

Data Interpretation and Key Insights:

Carbon Assignment	Chemical Shift (δ) ppm
Carboxylic Acid (C=O)	~178
Vinylic (C ₆ H ₅ -CH=)	~134
Vinylic (=CH-CH ₂)	~123
Phenyl (ipso-C)	~137
Phenyl (ortho, meta, para-C)	~126-129
Methylene (-CH ₂ -)	~38

Table 2: ¹³C NMR Spectroscopic Data for **trans-Styrylacetic acid**.

Expert Analysis:

- The downfield signal around 178 ppm is characteristic of a carboxylic acid carbon.
- The signals for the vinylic carbons are found in the typical alkene region of the spectrum.
- The aromatic region shows multiple signals corresponding to the different carbons of the benzene ring.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **trans-styrylacetic acid** clearly shows the characteristic absorptions for the carboxylic acid and the trans-alkene.[\[3\]](#)

Typical Experimental Protocol: The IR spectrum can be obtained from a solid sample using a KBr pellet or from a solution in a suitable solvent. The sample is irradiated with infrared light, and the frequencies at which absorption occurs are recorded.

Data Interpretation and Key Insights:

Functional Group	Absorption Frequency (cm ⁻¹)	Intensity
O-H stretch (Carboxylic acid)	3300-2500	Broad
C-H stretch (Aromatic)	~3030	Medium
C-H stretch (Alkene)	~3010	Medium
C=O stretch (Carboxylic acid)	~1700	Strong
C=C stretch (Alkene)	~1650	Medium
C=C stretch (Aromatic)	~1600, 1495, 1450	Medium
C-H bend (trans-Alkene)	~965	Strong
O-H bend (Carboxylic acid)	~930	Broad

Table 3: IR Spectroscopic Data for **trans-Styrylacetic acid**.

Expert Analysis:

- The very broad absorption in the 3300-2500 cm⁻¹ region is a hallmark of the hydrogen-bonded O-H stretch of a carboxylic acid dimer.
- The strong, sharp peak around 1700 cm⁻¹ is due to the C=O stretching vibration of the carboxylic acid.
- A crucial peak for confirming the trans stereochemistry of the double bond is the strong C-H out-of-plane bending vibration observed at approximately 965 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Typical Experimental Protocol: A sample is introduced into the mass spectrometer, where it is ionized. The most common ionization method for a molecule like **trans-styrylacetic acid** is

Electron Ionization (EI). The resulting ions are then separated based on their mass-to-charge ratio (m/z) and detected.

Data Interpretation and Key Insights:

The mass spectrum of **trans-styrylacetic acid** will show a molecular ion peak (M^+) corresponding to its molecular weight (162.19 g/mol).^{[3][4]}

m/z	Relative Intensity	Possible Fragment
162	High	$[M]^+$ (Molecular Ion)
117	High	$[M - \text{COOH}]^+$
91	Moderate	$[\text{C}_7\text{H}_7]^+$ (Tropylium ion)

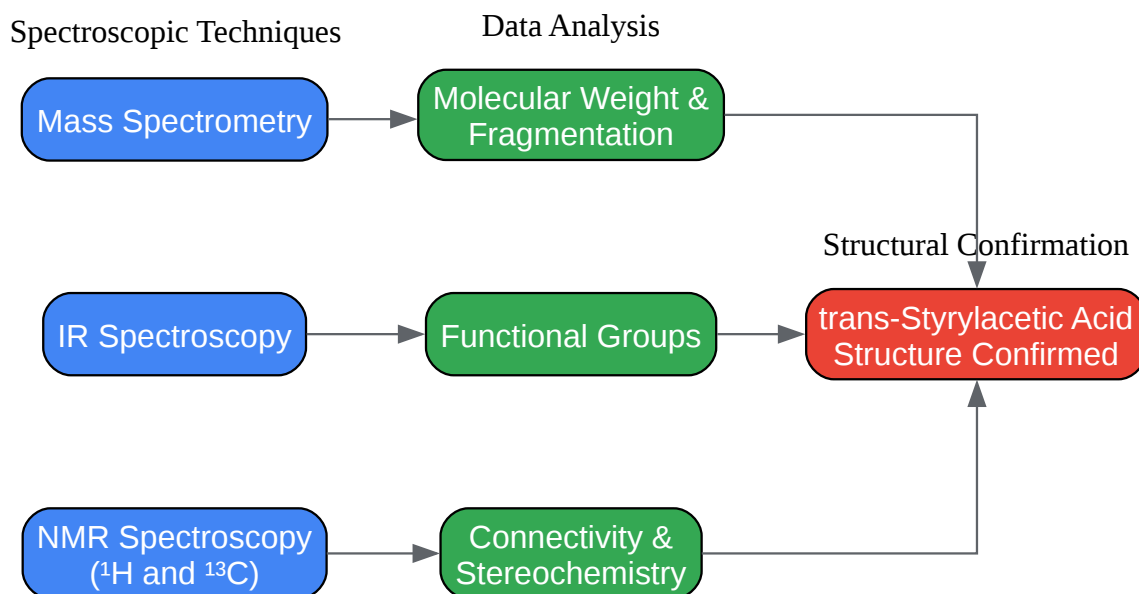
Table 4: Mass Spectrometry Data for **trans-Styrylacetic acid**.

Expert Analysis:

- The molecular ion peak at m/z 162 confirms the molecular formula $\text{C}_{10}\text{H}_{10}\text{O}_2$.
- A prominent fragment is often observed at m/z 117, corresponding to the loss of the carboxylic acid group (a mass of 45).
- The presence of a peak at m/z 91 is characteristic of a benzyl fragment, which can rearrange to the stable tropylium ion.

Workflow and Data Integration

The structural elucidation of **trans-styrylacetic acid** is a process of integrating the data from these different spectroscopic techniques.



[Click to download full resolution via product page](#)

Caption: Integrated workflow for the spectroscopic analysis of **trans-Styrylacetic acid**.

This integrated approach ensures a high degree of confidence in the structural assignment. The NMR data provides the carbon-hydrogen framework and stereochemistry, the IR data confirms the presence of key functional groups, and the mass spectrometry data verifies the molecular weight and provides clues about the molecule's stability and fragmentation.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and self-validating system for the identification and characterization of **trans-styrylacetic acid**. For researchers and professionals in drug development, a thorough understanding of these spectroscopic fingerprints is essential for quality control, reaction monitoring, and for correlating the molecule's structure with its chemical and biological activity. The combination of NMR, IR, and Mass Spectrometry offers a powerful and definitive approach to confirming the identity and purity of this important synthetic intermediate.

References

- SpectraBase. **trans-Styrylacetic acid**. [\[Link\]](#)
- Spectral Database for Organic Compounds (SDBS). AIST. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. lookchem.com [lookchem.com]
- 3. 反-苯乙烯乙酸 96% | Sigma-Aldrich [sigmaaldrich.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [Spectroscopic data of trans-Styrylacetic acid (NMR, IR, Mass Spec)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1211090/docs#spectroscopic-data-of-trans-styrylacetic-acid-nmr-ir-mass-spec\]](https://www.benchchem.com/product/b1211090/docs#spectroscopic-data-of-trans-styrylacetic-acid-nmr-ir-mass-spec)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)